

hexafluoroacetone imine CAS number and structure

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Compound of Interest

Compound Name: Hexafluoroacetone imine

CAS No.: 1645-75-6

Cat. No.: B167796

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Hexafluoroacetone Imine: A Technical Guide

CAS Number: 1645-75-6

Chemical Structure: $(\text{CF}_3)_2\text{C}=\text{NH}$

This technical guide provides an in-depth overview of **hexafluoroacetone imine**, a valuable reagent in organic synthesis, particularly for the preparation of fluorinated compounds relevant to pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

Hexafluoroacetone imine is a colorless liquid with a strong odor.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃ HF ₆ N	[1]
Molecular Weight	165.04 g/mol	[1]
Melting Point	-47 °C	[1]
Boiling Point	16 °C	
Density	1.56 g/cm ³	[1]
Vapor Pressure	492 mmHg at 25 °C	[1]
Refractive Index	1.28	[1]

Synthesis

A common and convenient method for the synthesis of **hexafluoroacetone imine** is the reaction of hexafluoroacetone with ammonia, followed by dehydration. The detailed experimental protocol below is adapted from Organic Syntheses.

Experimental Protocol: Synthesis of Hexafluoroacetone Imine

Materials:

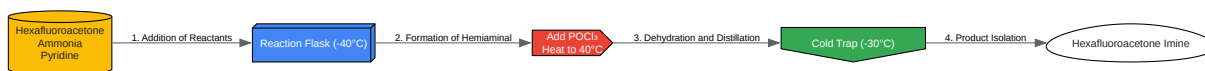
- Pyridine (dried over potassium hydroxide pellets)
- Hexafluoroacetone
- Liquid ammonia
- Phosphorus oxychloride

Procedure:

- Reaction Setup: A 3-liter, four-necked, round-bottomed flask is equipped with a thermometer, a dry ice-cooled reflux condenser, and a gas-inlet tube. The apparatus is thoroughly dried and maintained under a nitrogen atmosphere.

- Initial Reaction: 1.2 liters of dried pyridine is added to the flask and cooled to $-40\text{ }^{\circ}\text{C}$. 462 g (2.78 moles) of hexafluoroacetone is then introduced through the gas-inlet tube over 30 minutes, ensuring the temperature of the pyridine solution remains below $-20\text{ }^{\circ}\text{C}$.
- Ammonia Addition: 47.6 g (2.80 moles) of liquid ammonia is distilled into the pyridine solution over a period of 1 hour. The reaction temperature is maintained between $-25\text{ }^{\circ}\text{C}$ and $-30\text{ }^{\circ}\text{C}$ during this addition.
- Dehydration: The reaction mixture is then heated to $40\text{ }^{\circ}\text{C}$. 394 g (2.57 moles) of phosphorus oxychloride is added dropwise at a rate that maintains a gentle reflux.
- Product Collection: The **hexafluoroacetone imine** product, which has a boiling point of $16\text{ }^{\circ}\text{C}$, is collected in a cold trap cooled to $-30\text{ }^{\circ}\text{C}$.

Synthesis Workflow



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Synthesis of **Hexafluoroacetone Imine**.

Spectroscopic Data

Detailed experimental spectroscopic data for **hexafluoroacetone imine** is not widely available in the public domain. A rotational spectroscopic study has been conducted, providing precise structural information.^[2] For identification purposes, researchers should rely on standard analytical techniques and compare with the expected structural features.

Applications in Research and Development

Hexafluoroacetone imine is a versatile building block in organic synthesis, particularly for the introduction of the hexafluoroisopropylidene moiety. Its reactivity is centered around the imine functional group, which can undergo a variety of transformations.

One notable application is its use as a protecting and activating group in the synthesis of α -amino, α -hydroxy, and α -mercapto acids. This has implications for peptide and depsipeptide modification, which are crucial areas in drug development. The hexafluoroacetone group can be readily introduced and subsequently removed under specific conditions, making it a useful tool for complex molecule synthesis.

Safety Information

Hexafluoroacetone imine is a toxic and reactive substance that should be handled with appropriate safety precautions in a well-ventilated fume hood. It is toxic if swallowed, in contact with skin, or if inhaled. It can cause skin irritation and serious eye damage.[2] It may also cause respiratory irritation.[2] It is important to consult the Safety Data Sheet (SDS) before handling this compound.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. A Pure Rotational Spectroscopic Study of Two Nearly-Equivalent Structures of Hexafluoroacetone Imine, (CF₃)₂C=NH [[mdpi.com](https://www.mdpi.com)]
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